

Application Notes and Protocols for Eupalinolide O in Cell Culture

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Compound of Interest

Compound Name: Eupalinolide O

Cat. No.: B15566733

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Eupalinolide O** is a sesquiterpene lactone extracted from *Eupatorium lindleyanum* DC.[1][2]. It has demonstrated significant anticancer properties, primarily through the induction of apoptosis and cell cycle arrest in various cancer cell lines, particularly in triple-negative breast cancer (TNBC)[1][3]. These application notes provide detailed protocols for the preparation of **Eupalinolide O** solutions and their application in cell culture experiments, along with a summary of its biological effects and affected signaling pathways.

Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₆ O ₈	[4]
Molecular Weight	418.44 g/mol	[4]
Purity	95%~99%	[4]
Appearance	White to off-white solid	[5]
Botanical Source	<i>Eupatorium lindleyanum</i> DC.	[1][6]

Protocols

Preparation of Eupalinolide O Stock Solutions

Eupalinolide O is sparingly soluble in aqueous solutions but readily soluble in organic solvents like Dimethyl Sulfoxide (DMSO)[7][8].

Materials:

- **Eupalinolide O** powder
- Dimethyl Sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

Protocol:

- Determine the desired stock concentration. A common stock concentration is 10 mM or 100 mM in DMSO. For example, to prepare a 10 mM stock solution:
 - Weight of **Eupalinolide O** (mg) = $10 \text{ mmol/L} \times 418.44 \text{ g/mol} \times 1 \text{ L} = 4.1844 \text{ mg}$ for 1 mL of DMSO.
- Dissolve **Eupalinolide O** in DMSO.
 - Aseptically weigh the required amount of **Eupalinolide O** powder and place it in a sterile tube.
 - Add the calculated volume of sterile DMSO.
 - To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath[7]. Ensure the powder is completely dissolved.
- Sterilization. The DMSO stock solution is considered sterile if prepared from sterile components under aseptic conditions. If necessary, the solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage.

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles[7].
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months), protected from light[7].

Preparation of Working Solutions for Cell Culture

Materials:

- **Eupalinolide O** stock solution (in DMSO)
- Complete cell culture medium appropriate for the cell line being used.

Protocol:

- Thaw the stock solution. Thaw a single aliquot of the **Eupalinolide O** stock solution at room temperature.
- Dilute the stock solution.
 - Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure the vehicle control (medium with the same final concentration of DMSO) is included in all experiments.
 - For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of 10 mM stock to 999 μL of cell culture medium).

Experimental Data

Cytotoxicity of Eupalinolide O in Breast Cancer Cell Lines

The following table summarizes the half-maximal inhibitory concentration (IC_{50}) values of **Eupalinolide O** in different breast cancer cell lines.

Cell Line	Time (h)	IC ₅₀ (μM)	Reference
MDA-MB-231 (TNBC)	24	10.34	[3]
48	5.85	[3]	
72	3.57	[3]	
MDA-MB-453 (TNBC)	24	11.47	[3]
48	7.06	[3]	
72	3.03	[3]	
MDA-MB-468 (TNBC)	72	1.04	[1]

TNBC: Triple-Negative Breast Cancer

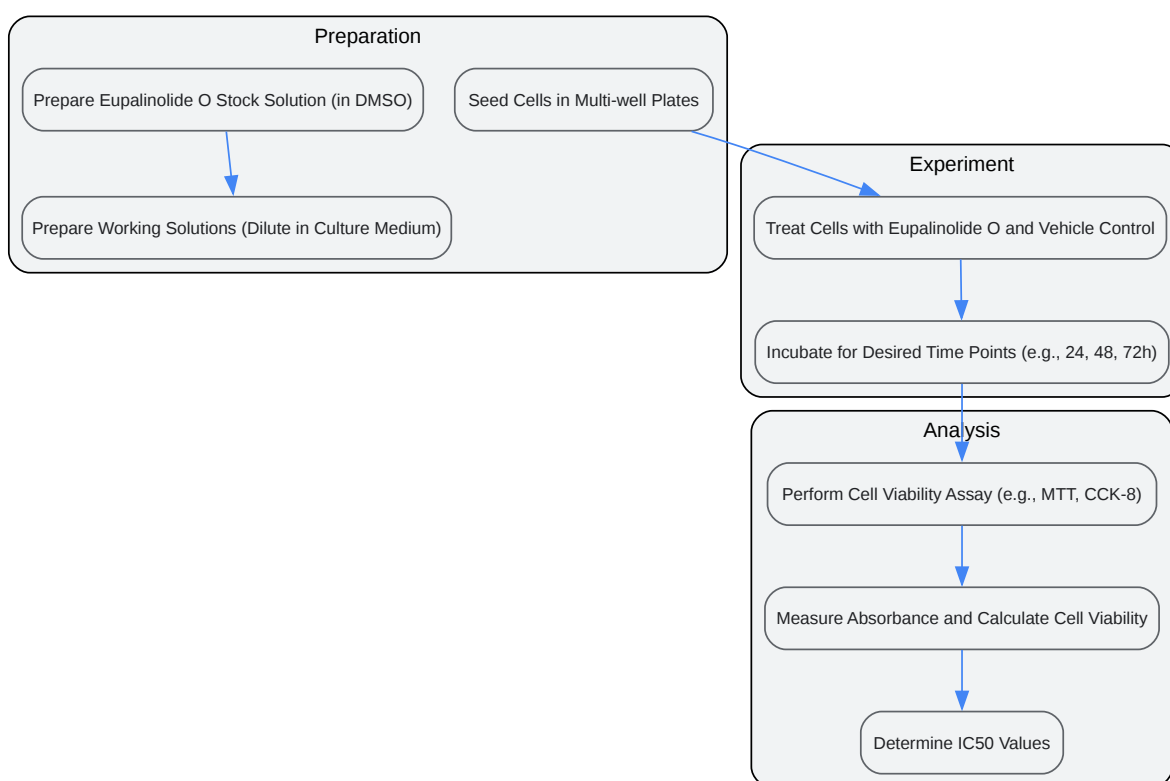
Biological Activities and Signaling Pathways

Eupalinolide O exerts its anticancer effects through various mechanisms:

- Induction of Apoptosis: **Eupalinolide O** has been shown to induce apoptosis in triple-negative breast cancer cells[1][3]. This is often characterized by loss of mitochondrial membrane potential and activation of caspases[1][2].
- Cell Cycle Arrest: Treatment with **Eupalinolide O** can lead to cell cycle arrest at the G2/M phase[1][2]. This is associated with the downregulation of key cell cycle regulatory proteins such as cdc2 and cyclin B1[1].
- Modulation of Signaling Pathways:
 - Akt/p38 MAPK Pathway: **Eupalinolide O** has been found to regulate the Akt/p38 MAPK signaling pathway, which is involved in cell survival and apoptosis[3][9]. It can suppress Akt phosphorylation and upregulate p38 phosphorylation[3].
 - STAT3 Pathway: Other related Eupalinolides, such as Eupalinolide J, have been shown to inhibit the STAT3 signaling pathway, which plays a crucial role in cancer cell proliferation and metastasis[10][11].

Visualizations

Experimental Workflow for Eupalinolide O Cell Viability Assay



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Caption: Workflow for assessing the cytotoxicity of **Eupalinolide O**.

Signaling Pathway Affected by Eupalinolide Odot

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References

- 1. spandidos-publications.com [spandidos-publications.com]
- 2. Eupalinolide O, a novel sesquiterpene lactone from Eupatorium lindleyanum DC., induces cell cycle arrest and apoptosis in human MDA-MB-468 breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Eupalinolide O Induces Apoptosis in Human Triple-Negative Breast Cancer Cells via Modulating ROS Generation and Akt/p38 MAPK Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS 2170228-67-6 | Eupalinolide O [phytopurify.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. biorlab.com [biorlab.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Eupalinolide O | CAS:2170228-67-6 | Manufacturer ChemFaces [chemfaces.com]
- 9. Eupalinolide O Induces Apoptosis in Human Triple-Negative Breast Cancer Cells via Modulating ROS Generation and Akt/p38 MAPK Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Eupalinolide J Inhibits Cancer Metastasis by Promoting STAT3 Ubiquitin-Dependent Degradation - PMC [pmc.ncbi.nlm.nih.gov]
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